

Adsorption isotherm experiments using C.I. Reactive Blue 1

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Compound of Interest

Compound Name: C.I. Reactive Blue 1

CAS No.: 12225-34-2

Cat. No.: B1172226

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Application Note: Adsorption Isotherm Profiling of **C.I. Reactive Blue 1**

Part 1: Core Directive & Executive Summary

Objective: To establish a rigorous, self-validating protocol for determining the adsorption isotherms (Langmuir and Freundlich) of **C.I. Reactive Blue 1** (RB1) onto solid adsorbents.^[1] This guide addresses the specific challenges of RB1, including its anionic anthraquinone structure, hydrolytic instability, and pH-dependent solubility.

Scientific Rationale: RB1 is a dichlorotriazine-based reactive dye.^{[1][2]} Unlike simple acid dyes, it possesses reactive groups capable of covalent bonding (hydrolysis) with water or hydroxyl groups on adsorbents. Therefore, distinguishing between physical adsorption and chemical fixation is critical. This protocol minimizes hydrolysis artifacts by strictly controlling temperature and pH, ensuring the data reflects true equilibrium adsorption.

Part 2: Material Characterization & Pre-Requisites

Target Analyte Profile: C.I. Reactive Blue 1

- CAS Number: 12225-34-2[1][3][4][5][2]
- Chromophore: Anthraquinone[5][2][6]
- Reactive Group: Dichlorotriazine[2]
- Ionic Character: Anionic (Sulfonate groups)[1][2]
- Molecular Weight: ~681.4 g/mol (as disodium salt)[1][2]
- Solubility: High in water; susceptible to hydrolysis at high pH (>9).[1]

Critical Instrument Calibration (Determination)

Do not rely solely on literature values. Commercial dyes often contain isomers or salts that shift the absorption maximum.

- Prepare Stock: Dissolve 100 mg RB1 in 1 L deionized water (100 mg/L).
- Scan: Perform a full UV-Vis scan (300–800 nm).[1][2]
- Identify Peak: Locate
(typically 600–610 nm for anthraquinone blue variants).[1]
- Linearity Check: Construct a calibration curve (5–50 mg/L). Ensure

Part 3: Experimental Protocol (Batch Adsorption)

This protocol utilizes a "Bottle Point" method to generate equilibrium data (

vs.

).[1]

Workflow Logic Diagram



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Figure 1: Sequential workflow for batch adsorption experiments.

Step-by-Step Methodology

1. Adsorbent Preparation:

- Wash adsorbent (e.g., activated carbon, biosorbent) with distilled water to remove fines.
- Dry at 105°C for 24 hours. Store in a desiccator.

2. Experimental Set-Up (Triplicate Series):

- Vessels: 250 mL Erlenmeyer flasks (glass is preferred over plastic to minimize dye sorption to walls).
- Volume: Fixed volume

mL (0.1 L).^[1]

- Adsorbent Dosage: Fixed mass

(e.g., 0.1 g). Note: Determine optimal mass via a preliminary "dosage effect" study.

- Concentration Range: Prepare initial concentrations () of 10, 20, 40, 60, 80, 100 mg/L.

3. The pH Control (Crucial for RB1):

- RB1 is anionic.^{[1][6]} Adsorption onto cationic surfaces is favored at acidic pH.^[1]
- Standard: Adjust all solutions to pH 2.0 or 3.0 using 0.1 M HCl or NaOH before adding the adsorbent.

- Why? At low pH, surface functional groups (amines, hydroxyls) protonate (), creating positive sites that attract the negative sulfonate groups of RB1.

4. Equilibrium Phase:

- Add adsorbent to flasks.^[1]
- Agitate in a thermostatic shaker at 150 rpm at 25°C (298 K).
- Time: 24 hours (ensure true equilibrium; verify with a kinetic test if unsure).

5. Separation & Analysis:

- Centrifuge samples at 4000 rpm for 10 minutes (Filtering may adsorb dye; if filtering is necessary, saturate the filter with dye solution first).
- Measure final concentration () using UV-Vis at determined .^{[1][2]}

6. Control Blank (Self-Validation Step):

- Run one flask with Dye + No Adsorbent.^[1]
- Requirement: Final concentration must be >98% of initial.^[1] If lower, dye is degrading or sticking to the glass.

Part 4: Data Analysis & Modeling

Calculation of Adsorption Capacity ()

Calculate the amount of dye adsorbed per gram of adsorbent at equilibrium:

^{[1][2]}

- : Adsorption capacity (mg/g)

- : Initial concentration (mg/L)
- : Equilibrium concentration (mg/L)
- : Volume of solution (L)
- : Mass of adsorbent (g)[1][2]

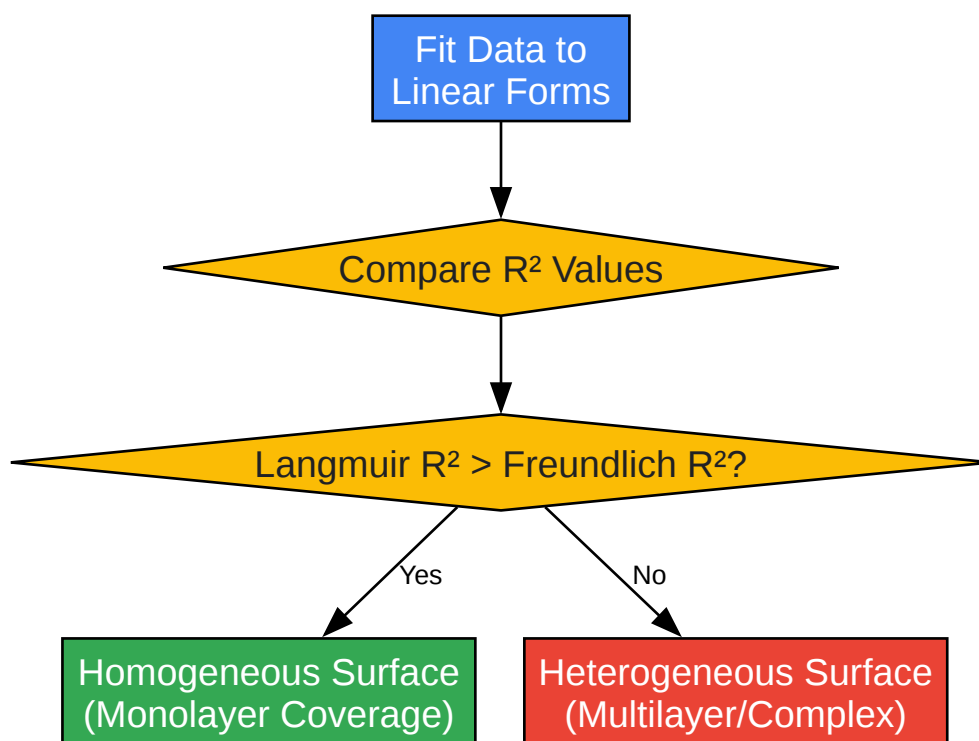
Isotherm Modeling

Fit the data to the two primary models to determine surface homogeneity.

Model	Non-Linear Equation	Linear Form (for plotting)	Physical Meaning
Langmuir			Monolayer adsorption; homogeneous surface sites.[1][2]
Freundlich			Multilayer adsorption; heterogeneous surface energy.[1][2]

- : Maximum monolayer capacity (mg/g).
- : Langmuir constant related to energy of adsorption (L/mg).[1]
- : Freundlich capacity factor.[1]
- : Heterogeneity factor ($0 < 1/n < 1$ implies favorable adsorption).[1]

Model Selection Logic



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Figure 2: Decision tree for interpreting isotherm regression data.[1][2]

Part 5: Troubleshooting & Quality Control

Issue	Probable Cause	Corrective Action
	Desorption of impurities or instrument drift.[1][2]	Wash adsorbent more thoroughly; re-zero spectrophotometer.[1]
Inconsistent Replicates	Inhomogeneous adsorbent or poor mixing.[1]	Sieve adsorbent to uniform particle size; increase agitation speed.
Color Change	pH-induced chromophore shift. [1][2]	Critical: Ensure calibration curve is built at the exact same pH as the experimental samples.
Low Removal	Electrostatic repulsion.[1]	If pH is >7, the RB1 (anionic) repels negative charges on carbon/biomass. Lower pH to <4.

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